

Essential Safety and Logistical Information for Handling Enkephalin(1-3)

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Compound of Interest

Compound Name: Enkephalin(1-3)

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This document provides immediate, essential safety protocols and logistical guidance for handling **Enkephalin(1-3)**, also known as Tyr-Gly-Gly. While some safety data sheets (SDS) for related enkephalin compounds suggest they are not classified as hazardous substances, a precautionary approach is recommended due to their opioid peptide nature and the potential for biological activity.^[1] Handle all enkephalin compounds with care, adhering to good laboratory practices and the specific guidance outlined below.

Personal Protective Equipment (PPE)

The primary routes of exposure to be controlled are inhalation, dermal contact, and eye contact.^[2] Therefore, a comprehensive PPE strategy is crucial. The selection of PPE should be based on a risk assessment of the specific procedures being performed.

Recommended PPE for Handling **Enkephalin(1-3)**:

PPE Category	Minimum Recommendation	High-Risk Operations (e.g., handling large quantities, potential for aerosolization)
Hand Protection	Nitrile gloves.[3][4]	Double gloving with nitrile gloves.[5]
Eye Protection	Safety glasses with side shields or chemical safety goggles.[1][3][6]	A face shield in addition to safety goggles.[7]
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area.[4]	A NIOSH-approved N95, P100, or equivalent respirator should be used if there is a risk of inhaling dust or aerosols.[5][6][7]
Body Protection	A standard laboratory coat.	A disposable gown or coveralls to provide additional protection against contamination.[5][7]

Always inspect gloves for integrity before use and dispose of them properly after handling the material.[4] Wash hands thoroughly after removing gloves.

Operational Plan for Safe Handling

Engineering Controls:

- Ventilation: Handle **Enkephalin(1-3)** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is recommended.[3][8]
- Designated Area: Whenever possible, designate a specific area for handling potent compounds to prevent cross-contamination.

Safe Handling Practices:

- Avoid Dust Formation: **Enkephalin(1-3)** is typically a solid or lyophilized powder. Handle it carefully to avoid creating dust.[4][8][9]

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[4][9]
- Hygiene: Do not eat, drink, or smoke in areas where **Enkephalin(1-3)** is handled.[4] Wash hands thoroughly before and after handling.[4]

Emergency Procedures

Spill Response:

- Evacuate the immediate area if a significant spill occurs.
- Wear appropriate PPE as outlined in the "High-Risk Operations" column of the PPE table.
- For small spills, gently sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[4][9]
- Clean the spill area with a suitable laboratory disinfectant or detergent and water.
- For large spills, follow your institution's emergency procedures.

First Aid Measures:

- In case of eye contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[4] Seek medical attention.
- In case of skin contact: Immediately wash the affected area with soap and plenty of water.[3] Remove any contaminated clothing.[3] If irritation persists, seek medical attention. Do not use hand sanitizer as it may increase absorption.[5]
- If inhaled: Move the person to fresh air.[3][10] If they are not breathing, give artificial respiration. Seek medical attention.
- If swallowed: Rinse the mouth with water.[3][9] Do NOT induce vomiting.[1] Seek immediate medical attention.[3]

Disposal Plan

- Waste Disposal: Dispose of **Enkephalin(1-3)** waste and any contaminated materials (e.g., gloves, wipes, containers) as hazardous waste in accordance with all applicable federal, state, and local regulations.[3] Do not allow the product to enter drains.[8][9]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[3]

PPE Selection Workflow for Handling Enkephalin(1-3)

Caption: PPE selection workflow for **Enkephalin(1-3)**.

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